

# A Comparative Guide to the Antifungal Activity of Rilopirox in New Fungal Isolates

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## Compound of Interest

Compound Name: Rilopirox

Cat. No.: B1679338

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This guide provides a comprehensive analysis of the antifungal agent **Rilopirox**, focusing on its efficacy against contemporary and resistant fungal isolates. It compares its performance with established antifungal drugs, supported by experimental data and detailed protocols to aid in research and development.

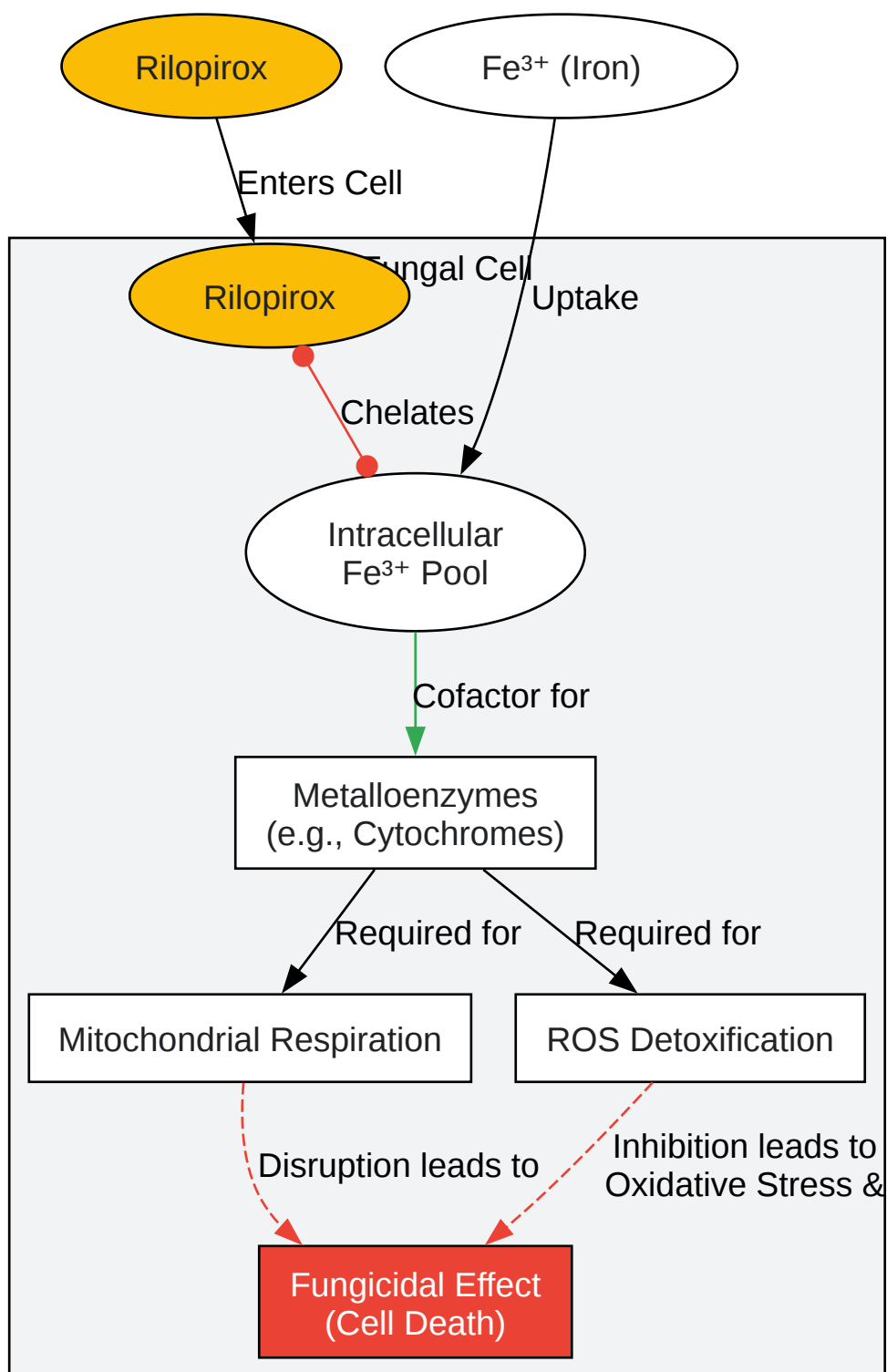
## Introduction to Rilopirox

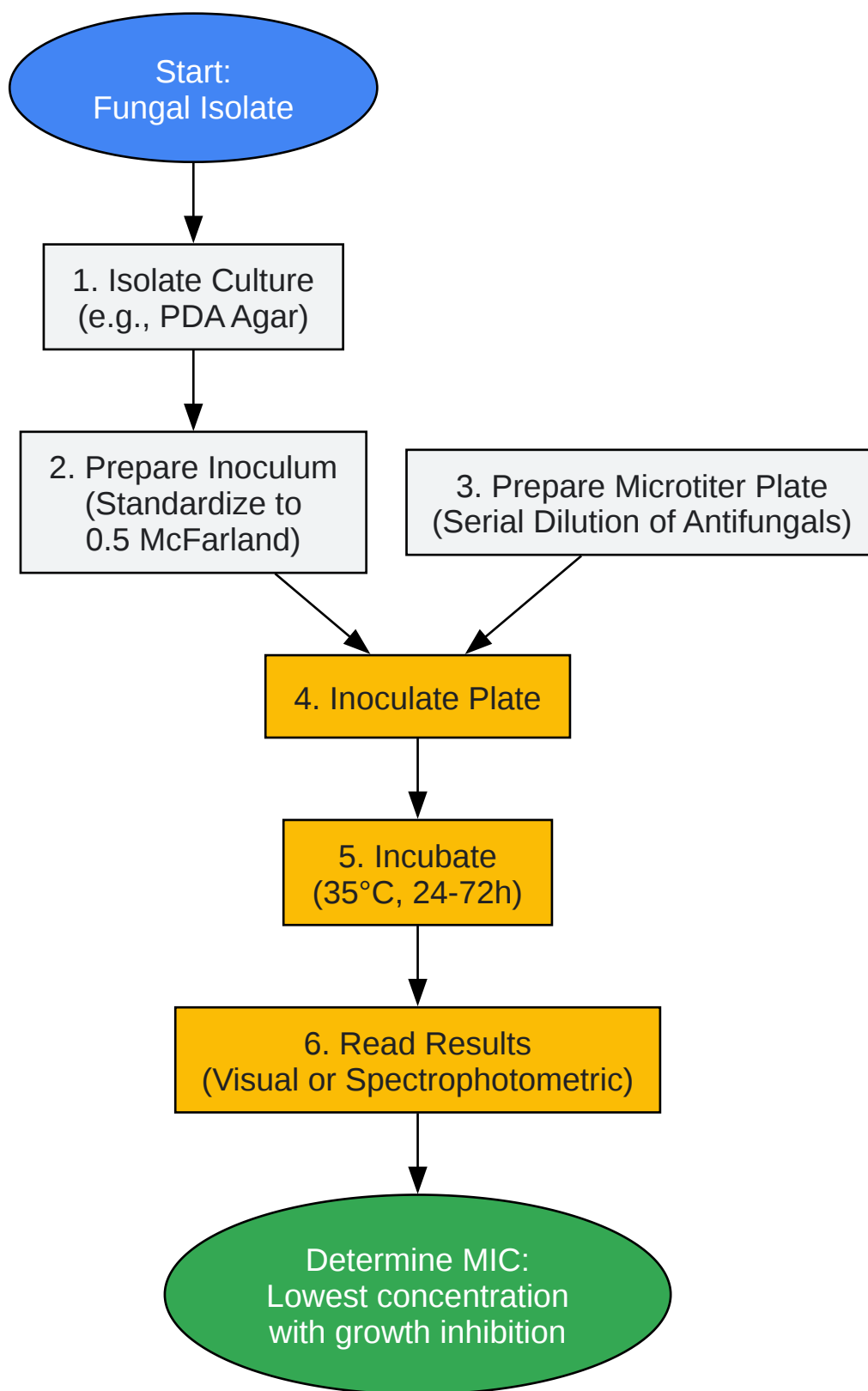
**Rilopirox** is a synthetic hydroxypyridone antifungal agent, a class of drugs structurally distinct from the more common azoles and polyenes.<sup>[1]</sup> It exhibits broad-spectrum, fungicidal activity against a wide range of common fungal pathogens, including yeasts and molds.<sup>[2][3]</sup> Notably, **Rilopirox** has demonstrated efficacy against fungal strains resistant to other treatments, such as fluconazole-resistant *Candida* species, making it a valuable candidate for further investigation and development, particularly in the context of rising antifungal resistance.<sup>[4]</sup>

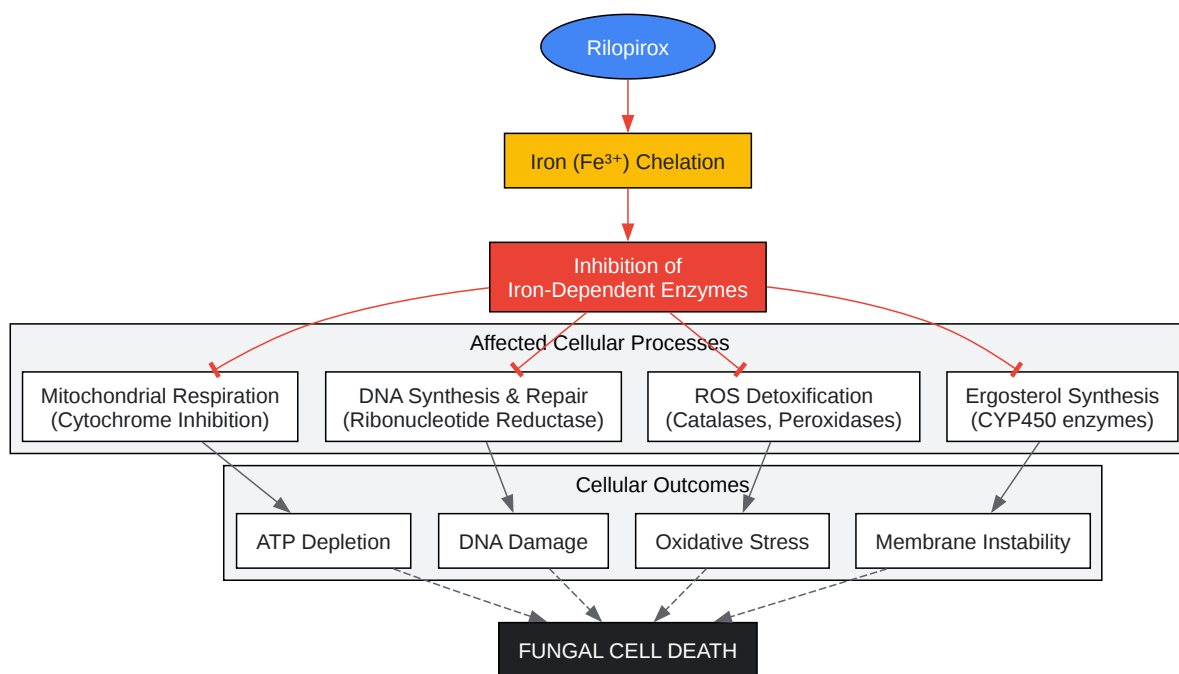
## Mechanism of Action

Unlike azole antifungals that inhibit ergosterol synthesis, the primary mechanism of action for hydroxypyridones like **Rilopirox** is the chelation of polyvalent metal cations, particularly ferric iron ( $\text{Fe}^{3+}$ ).<sup>[3][5][6]</sup> This high affinity for iron disrupts essential metabolic processes within the fungal cell by inhibiting metal-dependent enzymes.<sup>[5]</sup> These enzymes are critical for various cellular functions, including mitochondrial electron transport (respiration) and the detoxification of reactive oxygen species (ROS).<sup>[1][7]</sup> The resulting metabolic collapse and oxidative stress

lead to fungal cell death.[1] At higher concentrations, **Rilopirox** may also alter the permeability of the fungal cell membrane.[6]







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